

2-Bromo-1-phenylbutan-1-one CAS number 877-35-0

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Compound of Interest

Compound Name: **2-Bromo-1-phenylbutan-1-one**

Cat. No.: **B142206**

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An In-depth Technical Guide to **2-Bromo-1-phenylbutan-1-one** (CAS 877-35-0)

Foreword for the Advanced Practitioner

This document serves as a comprehensive technical guide for researchers, medicinal chemists, and process development scientists working with **2-Bromo-1-phenylbutan-1-one**. As a reactive α -bromoketone, this compound is a versatile intermediate with significant applications in pharmaceutical synthesis and as a building block for complex organic scaffolds. Our objective is to move beyond a simple recitation of properties and provide a synthesized, field-proven perspective on its synthesis, reactivity, handling, and analytical characterization. The causality behind procedural choices is emphasized to empower researchers to not only replicate but also adapt these methodologies for novel applications.

Core Compound Profile & Physicochemical Attributes

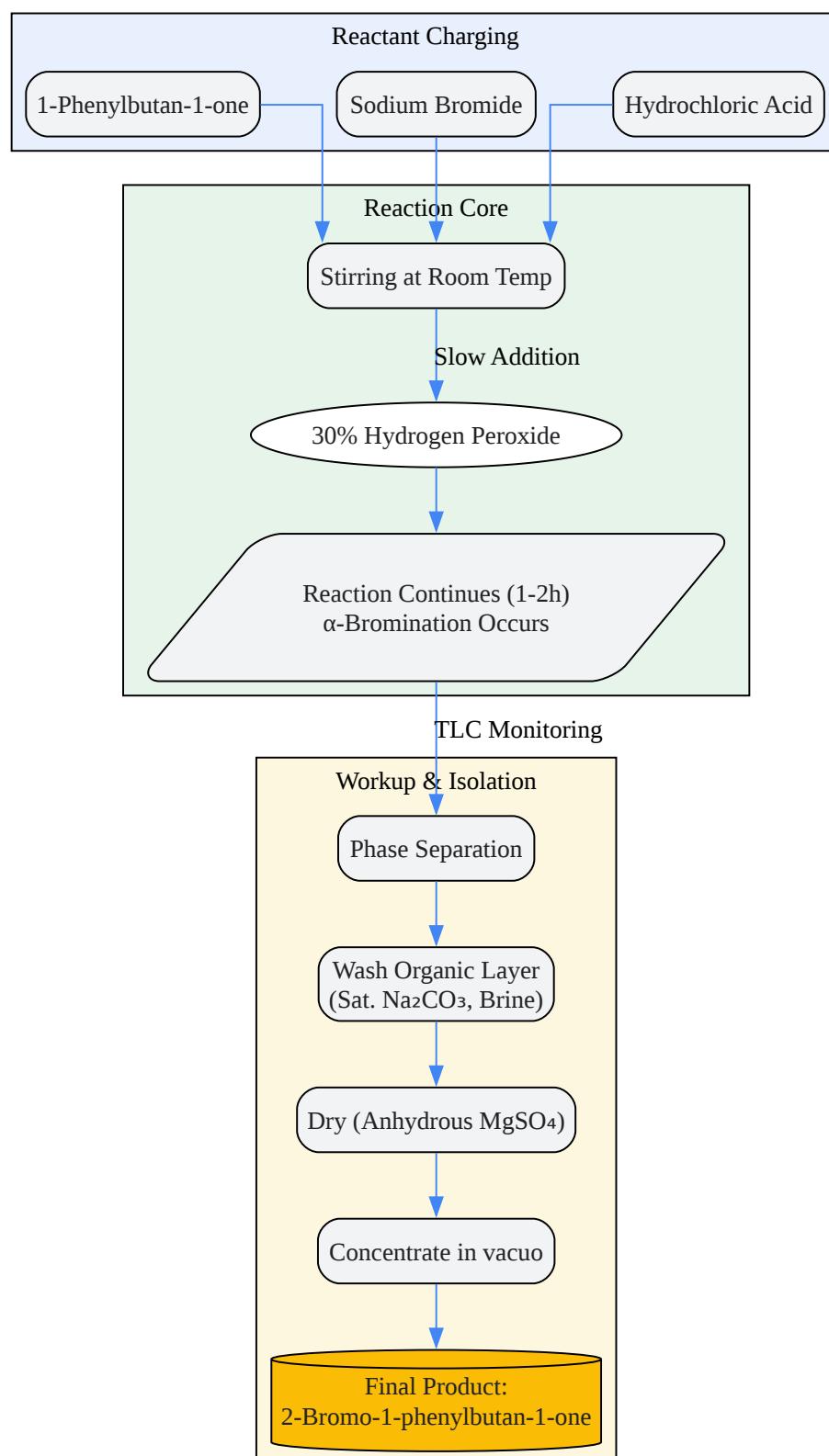
2-Bromo-1-phenylbutan-1-one, also known as α -Bromobutyrophenone, is an organic compound characterized by a butyrophenone core with a bromine substituent at the alpha position to the carbonyl group.^[1] This structural arrangement is the primary determinant of its chemical reactivity, making the alpha-carbon a potent electrophilic site.^[1] The compound typically presents as a colorless to pale yellow liquid or low-melting solid.^{[1][2]}

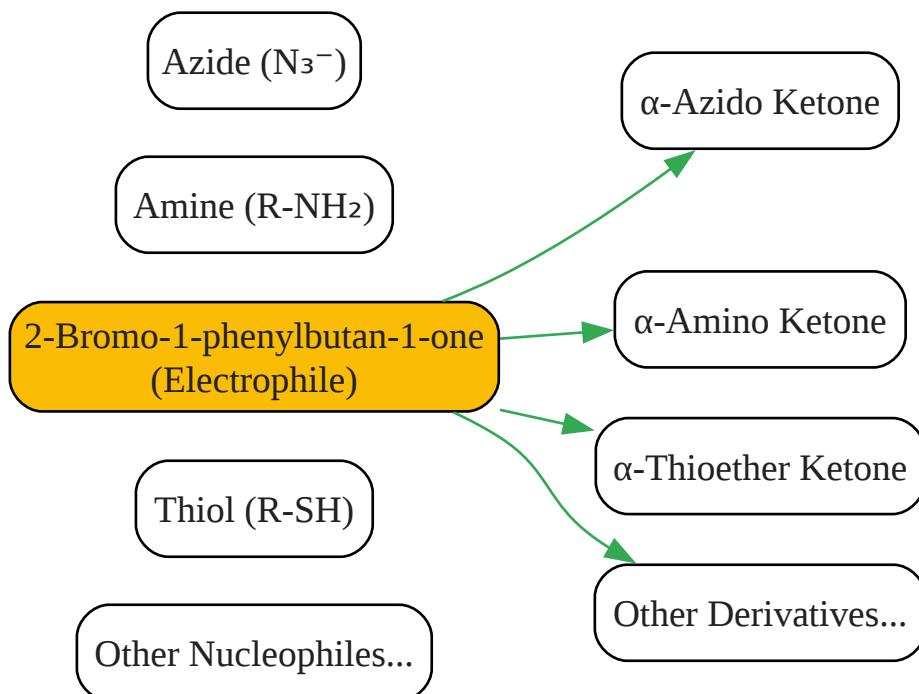
Property	Value	Source(s)
CAS Number	877-35-0	[1] [2]
Molecular Formula	C ₁₀ H ₁₁ BrO	[1] [3]
Molecular Weight	227.10 g/mol	[1] [3] [4]
IUPAC Name	2-bromo-1-phenylbutan-1-one	[1]
Synonyms	α-Bromobutyrophenone, 2-Bromobutyrophenone	[1] [5]
Appearance	Colorless to Pale Yellow Liquid/Oil	[1] [2] [6]
Melting Point	36 °C	[2]
Boiling Point	145-147 °C @ 14 Torr	[2]
Density	~1.37 g/cm ³	[2]
Solubility	Soluble in methanol, chloroform, dichloromethane	[2]
Storage	Refrigerated (2-8 °C)	[2]

Synthesis Methodology: The α-Bromination of Butyrophenone

The most direct and common synthesis of **2-Bromo-1-phenylbutan-1-one** involves the α-bromination of its parent ketone, 1-phenylbutan-1-one (butyrophenone or valerophenone). While classic methods might employ elemental bromine, a more controlled, safer, and high-yield approach utilizes an in-situ generation of the brominating agent or a stable brominating complex.[\[1\]](#)[\[7\]](#) The reaction mechanism under acidic conditions proceeds through an enol intermediate, which then performs a nucleophilic attack on the electrophilic bromine source.[\[8\]](#)

Workflow for Synthesis via Oxidative Bromination





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Sources

- 1. Buy 2-Bromo-1-phenylbutan-1-one | 877-35-0 [smolecule.com]
- 2. 2-Bromo-1-phenylbutan-1-one , 877-35-0 - CookeChem [cookechem.com]
- 3. scbt.com [scbt.com]
- 4. 2-Bromo-1-phenylbutan-1-one | C10H11BrO | CID 52696 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-bromobutyrophenone | 877-35-0 [chemicalbook.com]
- 6. echemi.com [echemi.com]
- 7. 2-Bromo-1-phenyl-pentan-1-one synthesis - chemicalbook [chemicalbook.com]

- 8. Application of α -bromination reaction on acetophenone derivatives in experimental teaching: a chemical innovation experiment engaging junior undergraduates - PMC [pmc.ncbi.nlm.nih.gov]
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